

Using 4-isopropyl-2-morpholinemethanamine as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 2-Morpholinemethanamine,4-(1-methylethyl)-(9CI)

CAS No.: 141815-07-8

Cat. No.: B119040

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Application Note: (4-Isopropylmorpholin-2-yl)methanamine CAS: 141815-07-8 | Molecular Formula: $C_8H_{18}N_2O$ | M.W.: 158.24 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary

4-isopropyl-2-morpholinemethanamine (systematically (4-isopropylmorpholin-2-yl)methanamine) is a bifunctional heterocyclic building block critical in modern medicinal chemistry.[\[1\]](#)[\[2\]](#) It serves as a strategic "pharmacophore installer," introducing a morpholine ring—known for enhancing aqueous solubility and metabolic stability—along with a steric isopropyl group that modulates lipophilicity and receptor fit.

This guide details the physicochemical profile, synthetic utility, and step-by-step protocols for integrating this intermediate into drug discovery workflows, specifically for Kinase Inhibitors (e.g., mTOR, PI3K) and CNS-active agents.[\[1\]](#)

Chemical Profile & Pharmacophore Logic

Structural Attributes

The molecule features three distinct functional zones that drive its utility in Structure-Activity Relationship (SAR) studies:

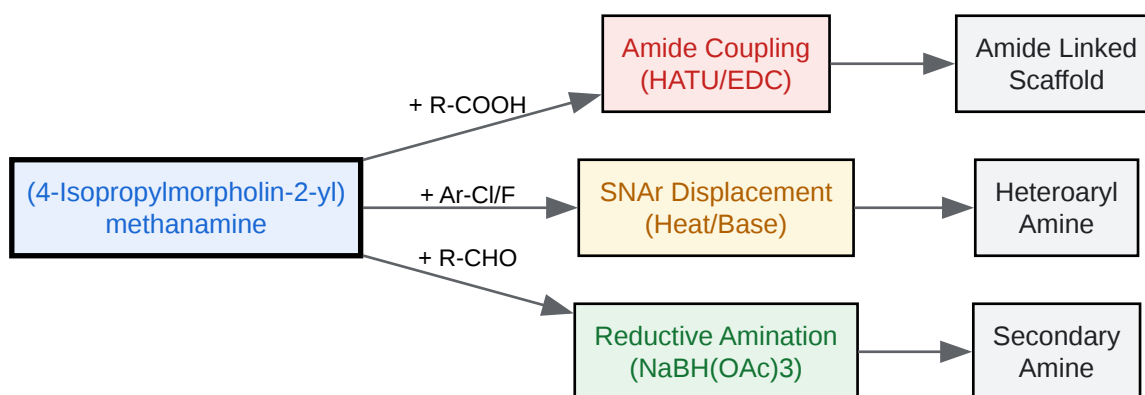
Zone	Functional Group	Pharmacological Role
A	Morpholine Oxygen	H-Bond Acceptor: Critical for interacting with solvent-exposed regions of protein targets or specific residues (e.g., hinge region in kinases). [1] [2]
B	N-Isopropyl Group	Lipophilic/Steric Modulator: Increases logP slightly to improve membrane permeability; fills hydrophobic pockets (e.g., the "selectivity pocket" in ATP-binding sites). [1]
C	Primary Amine (-CH ₂ NH ₂)	Reactive Handle: A nucleophilic tether allowing attachment to aromatic cores via Amide Coupling, SNAr, or Reductive Amination. [1]

Physicochemical Data

- Boiling Point: ~224°C (Predicted)[\[1\]](#)
- Density: ~0.95 g/cm³[\[1\]](#)[\[2\]](#)
- pKa (Calculated):
 - Primary Amine: ~9.8 (High basicity, excellent nucleophile)
 - Morpholine Nitrogen: ~7.4 (Physiologically relevant ionization)[\[1\]](#)
- Solubility: Highly soluble in DCM, MeOH, DMSO; moderate solubility in water.

Synthetic Utility & Reaction Pathways

The primary amine at the C2-position is the focal point for derivatization.[1][2] Below is the logical workflow for incorporating this intermediate into a drug scaffold.



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Figure 1: Primary reaction pathways for (4-isopropylmorpholin-2-yl)methanamine.

Experimental Protocols

Protocol A: Nucleophilic Aromatic Substitution (SNAr)

Target Application: Synthesis of Kinase Inhibitors (e.g., Pyrimidine or Quinazoline cores).[1]

Rationale: The primary amine is sufficiently nucleophilic to displace halides on electron-deficient heterocycles without requiring transition metal catalysis (Buchwald-Hartwig), reducing cost and metal contamination.[1][2]

Materials:

- Substrate: 4-Chloro-quinazoline or 2-Chloropyrimidine derivative (1.0 eq)[1][2]
- Reagent: (4-Isopropylmorpholin-2-yl)methanamine (1.2 eq)[1][2]
- Base: DIPEA (N,N-Diisopropylethylamine) (3.0 eq)[1]
- Solvent: Isopropanol (IPA) or n-Butanol (for higher temps)[1][2]

Step-by-Step Procedure:

- Preparation: In a reaction vial, dissolve 1.0 mmol of the chloro-heterocycle in 5 mL of IPA.
- Addition: Add 3.0 mmol (0.52 mL) of DIPEA, followed by 1.2 mmol (190 mg) of (4-isopropylmorpholin-2-yl)methanamine.
- Reaction: Seal the vial and heat to 85°C for 4–12 hours. Monitor by LC-MS for the disappearance of the chloride starting material.[\[1\]](#)[\[2\]](#)
 - Note: If conversion is slow, switch solvent to n-Butanol and heat to 110°C.[\[1\]](#)
- Work-up: Cool to room temperature.
 - If product precipitates: Filter and wash with cold ether.
 - If soluble: Concentrate in vacuo, redissolve in DCM, wash with sat. NaHCO₃, dry over Na₂SO₄, and concentrate.[\[3\]](#)
- Purification: Flash chromatography (DCM:MeOH:NH₃ 95:5:0.5).

Self-Validation Check:

- LC-MS: Look for [M+H]⁺ corresponding to Product MW.[\[1\]](#)[\[2\]](#)
- ¹H NMR: The methylene protons (-CH₂-NH-) adjacent to the morpholine usually appear as a multiplet around δ 3.2–3.5 ppm.[\[1\]](#)[\[2\]](#)

Protocol B: Amide Coupling (HATU Method)

Target Application: Attaching to Carboxylic Acid Pharmacophores.[\[1\]](#)

Rationale: Uses HATU for rapid, high-yield coupling with minimal racemization (if chiral centers exist elsewhere).[\[1\]](#)[\[2\]](#)

Materials:

- Carboxylic Acid Scaffold (1.0 eq)[\[1\]](#)

- (4-Isopropylmorpholin-2-yl)methanamine (1.1 eq)[1][2]
- HATU (1.2 eq)[1]
- DIPEA (3.0 eq)[1]
- Solvent: DMF (Anhydrous)[1][4]

Step-by-Step Procedure:

- Activation: Dissolve 1.0 mmol of carboxylic acid in 3 mL DMF. Add 3.0 mmol DIPEA and stir for 5 mins.
- Coupling: Add 1.2 mmol HATU. Stir for 5 mins to form the active ester (yellowing often occurs).
- Amine Addition: Add 1.1 mmol of (4-isopropylmorpholin-2-yl)methanamine.
- Incubation: Stir at Room Temperature (RT) for 2–4 hours.
- Quench: Dilute with EtOAc (30 mL) and wash with:
 - 1x Water[1]
 - 1x Sat. LiCl (to remove DMF)[1]
 - 1x Brine
- Purification: The morpholine nitrogen is basic. If the product is acid-stable, an acid wash (1N HCl) can remove unreacted amine, but beware of protonating the product productively. Column chromatography is preferred.

Quality Control & Storage

Test	Method	Acceptance Criteria
Identity	^1H NMR (CDCl_3)	Diagnostic isopropyl doublet (~1.05 ppm) and methylene doublet (~2.7 ppm). [1] [2]
Purity	HPLC (C18, 0.1% TFA)	> 97% Area
Water Content	Karl Fischer	< 1.0% (Hygroscopic amine)

Storage Conditions:

- Store at 2–8°C under inert atmosphere (Argon/Nitrogen).
- The compound acts as a CO_2 scrubber (forming carbamates) if exposed to air.[\[1\]](#) Always reseal tightly.

References

- Chemical Identification: CAS Common Chemistry. CAS RN 141815-07-8.[\[1\]](#)[\[2\]](#) (4-Isopropylmorpholin-2-yl)methanamine.[\[1\]](#)[\[2\]](#) [Link](#)[\[1\]](#)
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